

Tricyclamol chloride storage conditions stability

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Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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Chemical Identification of Tricyclamol Chloride

The table below summarizes the key identifying information found for **Tricyclamol chloride**.

| Property | Value |
|---------------------|--|
| CAS Registry Number | 3818-88-0 [1] |
| Molecular Formula | C ₂₀ H ₃₂ NO.Cl or C ₂₀ H ₃₂ ClNO [2] [1] |
| Molecular Weight | 337.932 g/mol (for C ₂₀ H ₃₂ NO.Cl) [1] |
| IUPAC Name | Pyrrolidinium, 1-(3-cyclohexyl-3-hydroxy-3-phenylpropyl)-1-methyl-, chloride (1:1) [2] |
| Melting Point | 226-227 °C (decomposes) [1] |
| Chirality | A racemate [1] |

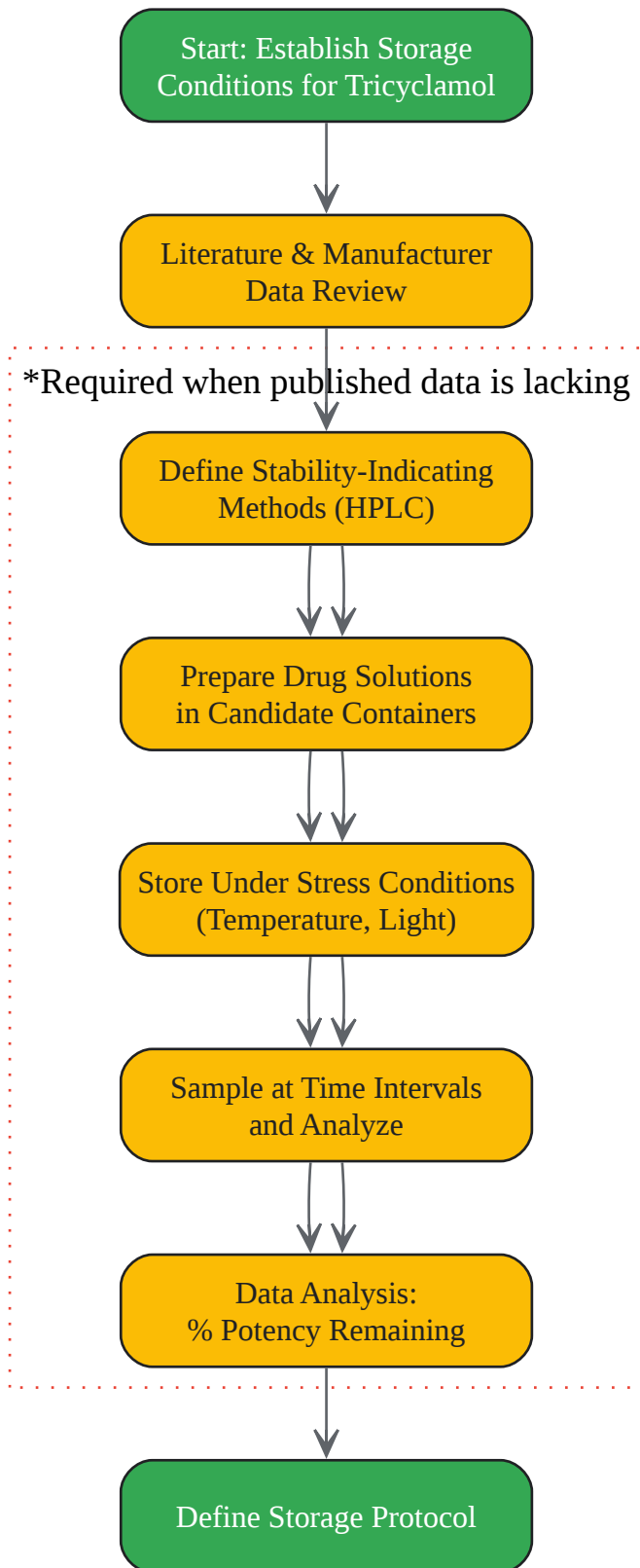
Unanswered Questions and Recommended Approach

The available data lacks details on:

- Specific storage temperature (e.g., room temperature, refrigerated, or frozen).
- Stability under various pH conditions.
- Photostability (sensitivity to light).
- Long-term stability timelines.
- Appropriate container material (e.g., glass vs. plastic).

To establish reliable storage conditions, I recommend the following actions:

- **Consult the Manufacturer:** The highest quality stability data is typically generated by the material's manufacturer. Check the product certificate of analysis (CoA) or safety data sheet (SDS).
- **Perform Stability Testing:** In the absence of published data, designing a stability study is necessary. The workflow for this approach is outlined in the diagram below.



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Example Protocol for Investigating Stability

You can adapt this general high-performance liquid chromatography (HPLC) protocol, modeled on stability studies for other drugs [3] [4], to generate your own data for **Tricyclamol chloride**.

Stability-Indicating HPLC Assay for Solution Stability

This protocol provides a framework for determining the chemical stability of **Tricyclamol chloride** in solution under various storage conditions.

- **1. Objective:** To determine the stability of **Tricyclamol chloride** solutions in different container materials and under different storage temperatures over 48 hours.
- **2. Materials:**
 - **API: Tricyclamol chloride.**
 - **Solvents/Diluents:** 0.9% Sodium Chloride Injection, 5% Dextrose Injection, sterile water for injection.
 - **Containers:** Amber glass bottles, polyolefin containers (e.g., IV bags).
- **3. Forced Degradation (Stability-Indicating Method Validation):**
 - Prepare a solution of **Tricyclamol chloride** (~0.1 mg/mL).
 - Subject aliquots to stress conditions: **acidic** (0.1N HCl), **basic** (0.1N NaOH), **oxidative** (3% H₂O₂), and **thermal** (60°C in an oven).
 - Analyze stressed samples to confirm the HPLC method can separate Tricyclamol from its degradation products without interference [4].
- **4. Sample Preparation for Stability Study:**
 - Prepare solutions of **Tricyclamol chloride** at relevant concentrations (e.g., 0.001 mg/mL, 0.01 mg/mL, 0.1 mg/mL) in the chosen diluents and containers [4].
 - Prepare all samples in triplicate.
- **5. Storage Conditions:**
 - **Room Temperature (RT):** 20-25°C, protected from light.
 - **Refrigerated (RC):** 2-8°C.
 - **Sequential:** Refrigerate for 20 hours, then hold at RT for up to 28 hours [4].
- **6. Analysis Time Points:** Time 0 (initial), 20h (RC only), 24h, 28h, 48h.
- **7. HPLC Analysis:**
 - **Column:** C18 column (e.g., 4 µm, 3.9 × 150 mm).
 - **Mobile Phase:** Requires optimization. A starting point could be a mixture of phosphate buffer, acetonitrile, and an organic modifier, modeled on other drug assays [4].
 - **Detection:** UV detector, wavelength to be determined.

- **System Suitability:** Confirm that variations in peak areas for repeated injections of a standard are less than 3% [4].
- **8. Data Analysis:**
 - Stability is defined as the retention of $\geq 90\%$ of the initial **Tricyclamol chloride** concentration [4].

Technical Support FAQs

Q: We have a sample of Tricyclamol chloride. What is the safest way to store it? A: In the absence of specific data, adhere to the most conservative pharmaceutical practices:

- Store the solid in its original container at **2-8°C (refrigerated)**.
- Keep the container **tightly sealed** and protected from moisture.
- Store in an **amber glass vial** or a dark place to minimize potential light degradation.

Q: A solution of Tricyclamol chloride was left at room temperature for a week. Can it still be used? A: Without specific stability data, it should be considered **unstable and not used**. Chemical potency may have degraded significantly. For critical work, you must prepare a fresh solution. The experimental protocol above can be used to determine the actual stability window for your specific solution.

Q: What is the most critical step in developing a stability method? A: The most critical step is proving the method is "**stability-indicating**." This means you must perform forced degradation studies to demonstrate that your analytical method (e.g., HPLC) can accurately measure the intact drug without interference from its degradation products [4].

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References

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